

Introduction: The Role of Discrete PEG Linkers in Modern Bioconjugation

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: NHS-PEG12-azide

Cat. No.: B8265993

[Get Quote](#)

In the landscape of advanced drug development and molecular biology, the precise and stable linkage of different molecular entities is paramount. Polyethylene glycol (PEG) linkers have become indispensable tools, prized for their ability to improve the solubility, stability, and pharmacokinetic profiles of biomolecules. While traditional PEGylation utilizes a polydisperse mixture of PEG chains, discrete PEG (dPEG®) linkers, such as **NHS-PEG12-azide**, offer unparalleled precision. These linkers possess a single, defined molecular weight and length, ensuring batch-to-batch consistency and simplifying the characterization of the final conjugate.

This guide provides a comprehensive technical overview of the discrete **NHS-PEG12-azide** spacer, a heterobifunctional linker that has gained prominence in fields ranging from antibody-drug conjugates (ADCs) to proteomics and targeted drug delivery. We will delve into its core physicochemical properties, reaction mechanisms, and field-proven protocols, offering researchers and drug development professionals the foundational knowledge required for its successful application.

Core Physicochemical Properties of NHS-PEG12-azide

The **NHS-PEG12-azide** spacer is a water-soluble crosslinker featuring two distinct reactive termini: an N-hydroxysuccinimide (NHS) ester and an azide group, separated by a 12-unit polyethylene glycol chain. This dual functionality allows for a two-step sequential or orthogonal conjugation strategy.

Property	Value	Source(s)
Molecular Weight	740.79 g/mol - 740.8 g/mol	[1][2][3][4]
Molecular Formula	C31H56N4O16	[1][2][3][4][5]
CAS Number	1108750-59-9, 2363756-50-5	[1][3][4][5]
Purity	Typically >90-98%	[2][4][5]
Spacer Arm Length	28 atoms, ~47.2 Å	[3]
Solubility	Soluble in DMSO, DMF, DCM; aqueous soluble	[4]
Appearance	Yellowish Liquid or Solid	[1]

Reaction Mechanisms and Chemical Causality

The utility of the **NHS-PEG12-azide** linker stems from its two chemically distinct reactive ends. Understanding the mechanism and optimal conditions for each reaction is critical for achieving high-yield, specific conjugations.

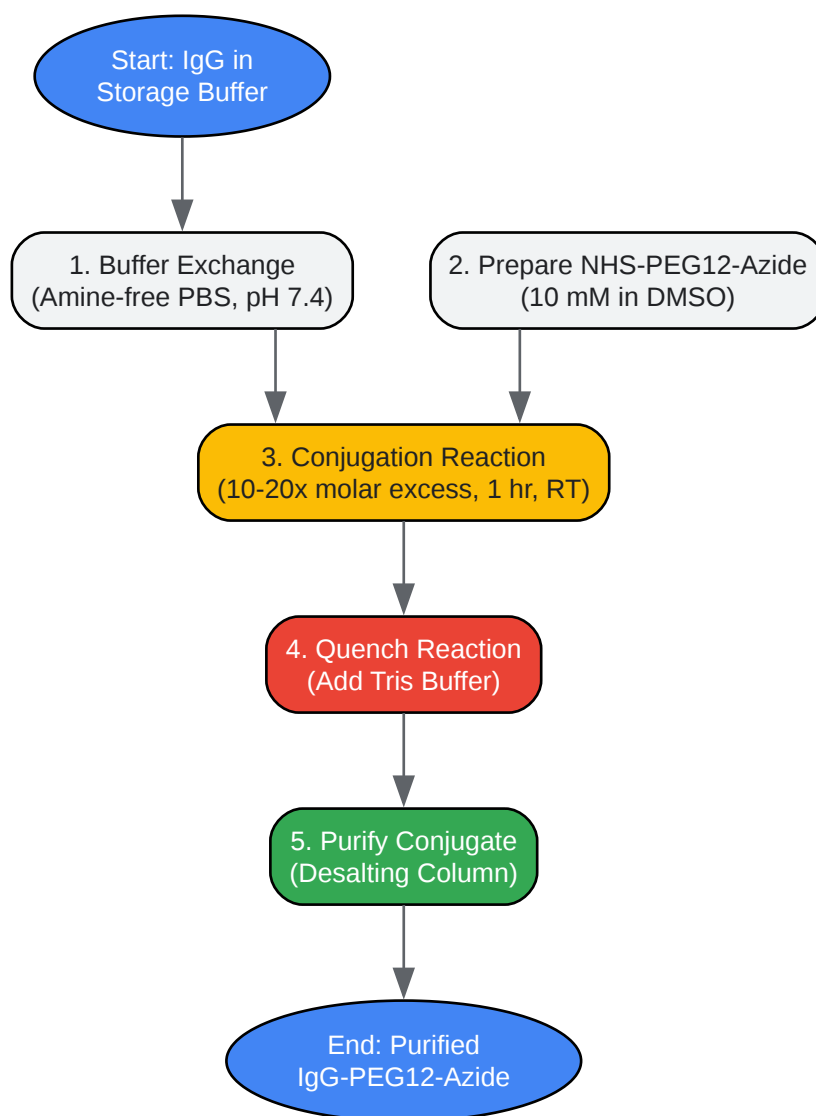
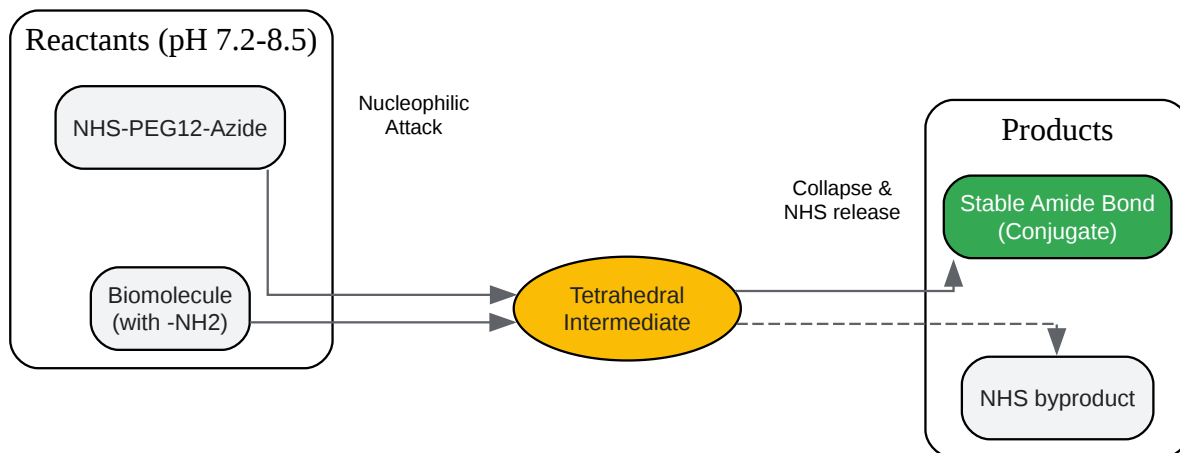
The Amine-Reactive NHS Ester

The N-hydroxysuccinimide ester is a highly efficient functional group for targeting primary amines (-NH₂), such as those found on the side chain of lysine residues and the N-terminus of proteins and peptides.[6][7]

Mechanism: The reaction is a nucleophilic acyl substitution. The unprotonated primary amine acts as a nucleophile, attacking the carbonyl carbon of the NHS ester. This forms a transient tetrahedral intermediate which then collapses, releasing the N-hydroxysuccinimide (NHS) leaving group and forming a highly stable amide bond.[8][9]

Causality of Reaction Conditions:

- pH is Critical: The reaction is strongly pH-dependent.^[10] At acidic pH (<7), primary amines are protonated (-NH₃⁺) and non-nucleophilic, inhibiting the reaction.^[8] Conversely, at high pH (>9), the competing reaction of NHS ester hydrolysis accelerates significantly, reducing conjugation efficiency.^{[8][11]} The optimal pH range is typically 7.2 to 8.5, which balances amine reactivity with ester stability.^{[10][11][12]}
- Buffer Choice: Buffers containing primary amines, such as Tris or glycine, must be avoided as they will compete with the target molecule for reaction with the NHS ester.^[6] Phosphate-buffered saline (PBS) is a common and effective choice.^[6]



[Click to download full resolution via product page](#)

Caption: Experimental workflow for protein conjugation.

References

- Chengdu Pukang Biotechnology Co., Ltd. Azido-PEG12-NHS ester.
- Creative Biolabs.
- Advanced ChemTech. Azido-PEG12-NHS ester.
- Precise PEG. Azido-PEG12-NHS Ester | 1108750-59-9.
- BroadPharm. Azido-PEG12-NHS ester, 2363756-50-5.
- BOC Sciences. Azido-PEG12-amine.
- Sigma-Aldrich. Azido-dPeg 12-NHS ester 90.
- MedchemExpress.com. Azido-PEG12-NHS ester | PROTAC Linkers.
- BroadPharm. Protocol for PEG NHS Ester.
- Thermo Fisher Scientific - ES. Amine-Reactive Crosslinker Chemistry.
- Precise PEG.
- Benchchem. An In-Depth Technical Guide to the Mechanism of NHS Ester Reactions with Primary Amines.
- PurePEG.
- Glen Research. Glen Report 32-26: Technical Brief - NHS Ester Amine Reaction for Oligonucleotide Labeling.
- BroadPharm. Instructions for the use of Mal-(PEG)_n-NHS Ester.
- Lumiprobe. NHS Ester Labeling of Biomolecules Containing Primary Amino Groups.
- AxisPharm. Protocol for PEG NHS Reagents.
- BroadPharm. Instructions for the use of Azido-(PEG)_n-NHS.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Azido-PEG12-NHS ester from China manufacturer - chengdu Pukang Biological Technology Co., Ltd. \[pu-kang.com\]](#)
- [2. Azido-PEG12-NHS ester - Creative Biolabs \[creative-biolabs.com\]](#)

- [3. advancedchemtech.com \[advancedchemtech.com\]](#)
- [4. Azido-PEG12-NHS ester, 2363756-50-5 | BroadPharm \[broadpharm.com\]](#)
- [5. precisepeg.com \[precisepeg.com\]](#)
- [6. broadpharm.com \[broadpharm.com\]](#)
- [7. fnkprddata.blob.core.windows.net \[fnkprddata.blob.core.windows.net\]](#)
- [8. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [9. glenresearch.com \[glenresearch.com\]](#)
- [10. lumiprobe.com \[lumiprobe.com\]](#)
- [11. アミン反応性架橋剤化学 | Thermo Fisher Scientific - JP \[thermofisher.com\]](#)
- [12. precisepeg.com \[precisepeg.com\]](#)
- [To cite this document: BenchChem. \[Introduction: The Role of Discrete PEG Linkers in Modern Bioconjugation\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b8265993/docs#introduction-the-role-of-discrete-peg-linkers-in-modern-bioconjugation\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)